

3-(3-Chlorophenyl)-4'-methylpropiophenone: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: 3-(3-Chlorophenyl)-4'-methylpropiophenone

CAS No.: 898762-17-9

Cat. No.: B3023789

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Executive Summary & Core Directive

The Critical Rule: **3-(3-Chlorophenyl)-4'-methylpropiophenone** contains a chlorine substituent on the aromatic ring. Therefore, it **MUST** be classified and disposed of as Halogenated Organic Waste.

Operational Impact: Failure to segregate this compound from non-halogenated solvents (e.g., acetone, ethanol) will result in the rejection of waste streams by disposal facilities or significant surcharges. Halogenated compounds require specialized high-temperature incineration with acid gas scrubbing to prevent the formation of dioxins and hydrochloric acid.

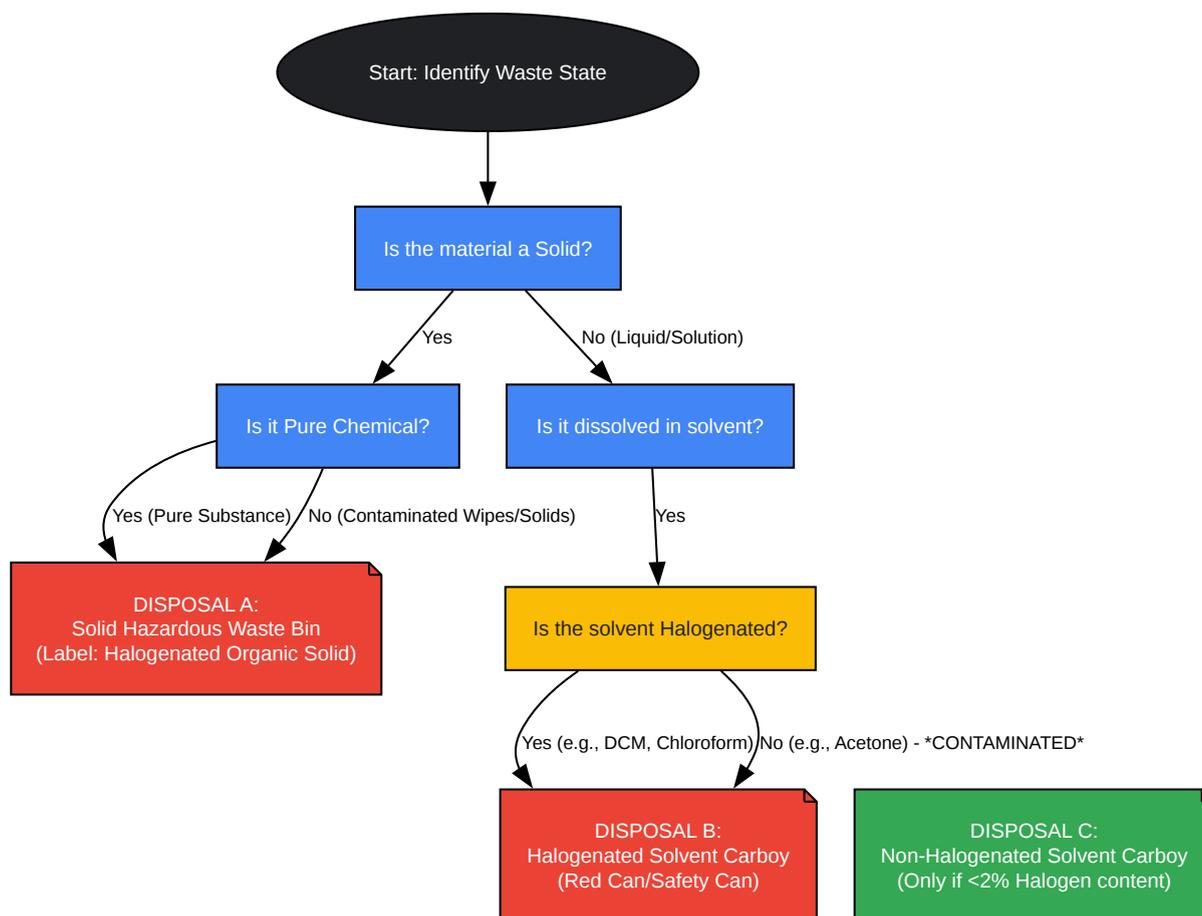
Chemical Profile & Hazard Identification

Before initiating disposal, verify the physical and chemical state of the substance. As a substituted dihydrochalcone derivative, this compound shares hazard characteristics with both chlorinated aromatics and aromatic ketones.

Property	Specification	Operational Implication
Chemical Class	Halogenated Aromatic Ketone	Strict Segregation Required. Do not mix with general organic waste.
Physical State	Solid (typically) or Viscous Oil	Requires solid waste drums or safety cans depending on state.
Hazards (GHS)	Irritant (Skin/Eye), Aquatic Toxicity	PPE is mandatory. Do not discharge to sewer.
Reactivity	Stable under normal conditions	Incompatible with strong oxidizing agents and strong bases.[1]
Flash Point	>100°C (Estimated)	Combustible. Classify as "Ignitable" if in solution with flammable solvents.

Strategic Disposal Logic: The Segregation Protocol

The primary failure point in laboratory waste management is the accidental mixing of halogenated and non-halogenated streams. Use the following logic flow to determine the correct waste stream.



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Figure 1: Waste Stream Decision Tree. Note that adding a halogenated solute to a non-halogenated solvent converts the entire mixture into Halogenated Waste.

Detailed Disposal Procedures

Protocol A: Routine Waste Disposal (Solids & Mother Liquors)

- Segregation:

- Solids: Place pure solid chemical or contaminated weighing boats/gloves into a wide-mouth HDPE drum labeled "Hazardous Waste - Solid."
- Liquids: Pour solutions into the designated Halogenated Waste carboy.
- Crucial Check: Ensure the container material is compatible (HDPE or Glass). Avoid low-grade plastics if the solvent carrier is aggressive (e.g., DCM).
- Labeling (RCRA Compliance):
 - Attach a hazardous waste tag immediately upon the first addition of waste.
 - Constituents: List "**3-(3-Chlorophenyl)-4'-methylpropiophenone**" explicitly. Do not use abbreviations.
 - Hazard Checkboxes: Mark "Toxic" and "Irritant." If dissolved in a flammable solvent, mark "Ignitable."
- Storage:
 - Store in a Satellite Accumulation Area (SAA).[2]
 - Keep the container closed at all times unless adding waste.[3][4]
 - Secondary containment (spill tray) is mandatory.[2]

Protocol B: Emergency Spill Response

If a spill occurs, immediate containment is required to prevent environmental release (aquatic toxicity).



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Figure 2: Emergency Spill Response Workflow for Halogenated Ketones.

Step-by-Step Cleanup:

- Isolate: Demarcate the area.
- PPE: Wear double nitrile gloves, safety goggles, and a lab coat. If the substance is a fine powder, use an N95 or P100 respirator to avoid inhalation.
- Absorb:
 - Liquid: Cover with vermiculite, sand, or commercial solvent absorbent pads.
 - Solid: Do not dry sweep (creates dust). Cover with wet paper towels or use a HEPA vacuum designated for chemical cleanup.
- Collect: Scoop absorbed material into a heavy-duty plastic bag or wide-mouth jar.
- Wash: Clean the surface with a detergent solution (e.g., Alconox) and water. Collect the rinse water as Halogenated Liquid Waste.
- Finalize: Label the waste container as "Spill Debris: Contains **3-(3-Chlorophenyl)-4'-methylpropiophenone.**"

Regulatory & Compliance Framework

- EPA/RCRA Classification:
 - While not always explicitly listed (U-list or P-list) by specific CAS number, this compound falls under the "Cradle-to-Grave" management requirement for hazardous waste.
 - If spent solvents are involved (e.g., Methylene Chloride), the waste code F002 applies [1].
[5][6][7]
 - If the waste exhibits ignitability (flash point <60°C due to solvent), code D001 applies [2].
- Halogen Content Rule:
 - Most disposal facilities set a limit (often 1% or 2%) for halogen content in "Non-Halogenated" streams. Because this molecule contains chlorine, even a small amount can

contaminate a non-halogenated drum, triggering expensive "off-spec" charges [3].

References

- U.S. Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. (F-List definitions for halogenated solvents). Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual. (Guidelines on Ignitability D001). Available at: [\[Link\]](#)
- Princeton University EHS. Waste Removal and Waste Management: Halogenated vs Non-Halogenated Solvents. (Standard operating procedure for segregation). Available at: [\[Link\]](#)

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